

# A Comprehensive Technical Guide to 3-Acetylbenzophenone (CAS: 66067-44-5)

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## Compound of Interest

Compound Name: 3-Acetylbenzophenone

Cat. No.: B1664593

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Acetylbenzophenone**, a key chemical intermediate with significant applications in the pharmaceutical industry. This document consolidates its chemical and physical properties, synthesis methodologies, analytical characterization, and safety protocols to support research, development, and quality control activities.

## Core Chemical and Physical Properties

**3-Acetylbenzophenone**, also known by synonyms such as 1-(3-benzoylphenyl)ethanone and m-Benzoylacetophenone, is an aromatic ketone that serves as a critical building block in organic synthesis.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Table 1: Physicochemical Properties of **3-Acetylbenzophenone**

Property	Value	Source(s)
CAS Number	66067-44-5	[1][2][3]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>2</sub>	
Molecular Weight	224.25 g/mol	
Appearance	White crystalline solid, Colorless Liquid, or Solid/Semi-solid/Liquid	
Melting Point	87-89 °C / 93.8 °C	
Boiling Point	385.7 °C at 760 mmHg	
Density	1.126 g/cm <sup>3</sup>	
Flash Point	144.6 °C	
Refractive Index	1.578	
Solubility	Slightly soluble in Chloroform and Methanol	
Storage Temperature	2-8°C, in a tightly closed container, in a dry and well- ventilated place	

## Synthesis and Experimental Protocols

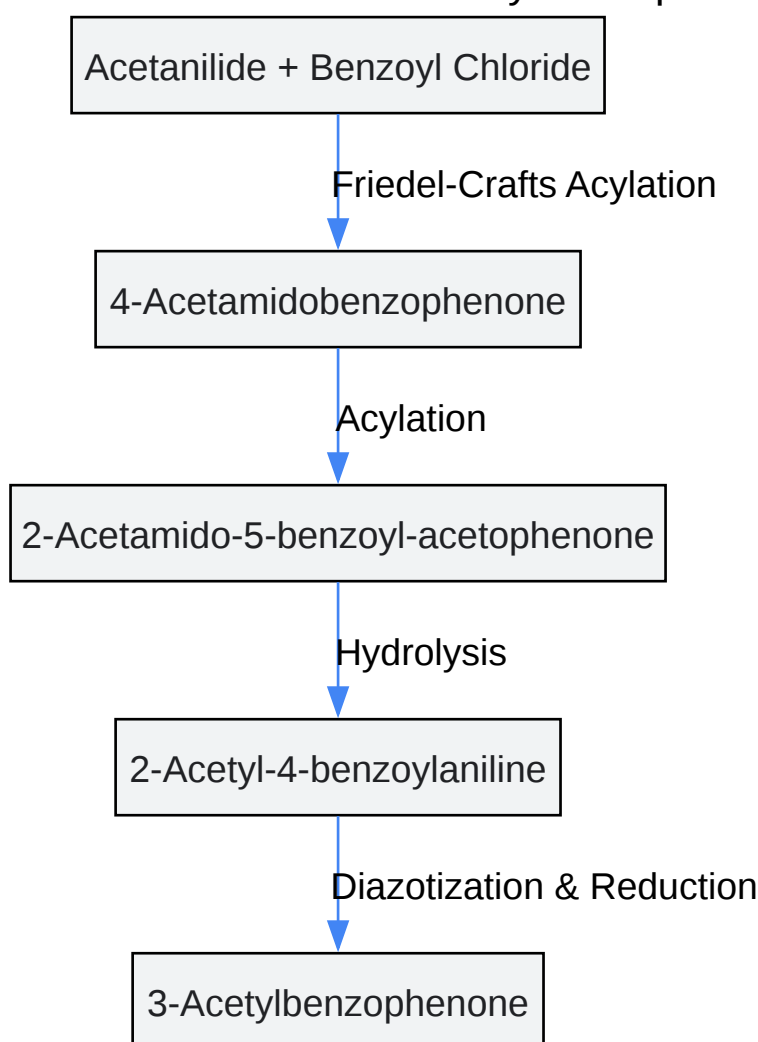
The synthesis of **3-Acetylbenzophenone** is well-documented, with several established pathways. It is notably a key intermediate in the industrial production of Ketoprofen, a non-steroidal anti-inflammatory drug (NSAID).

a) Friedel-Crafts Acylation: A primary and classical method for synthesizing **3-Acetylbenzophenone** is through the Friedel-Crafts acylation of an aromatic ring. This electrophilic aromatic substitution reaction typically involves reacting a suitable benzene derivative with 3-acetylbenzoyl chloride or a related acylating agent. The reaction is catalyzed by a Lewis acid, such as aluminum chloride (AlCl<sub>3</sub>) or iron(III) chloride (FeCl<sub>3</sub>), which activates the acylating agent.

b) Intermediate in Ketoprofen Synthesis: Several industrial routes to Ketoprofen proceed via the formation of **3-Acetylbenzophenone**. One significant pathway involves the chemical transformation of 2-acetyl-4-benzoyl aniline. This process is a two-step sequence involving diazotization followed by reduction, which effectively removes the amino group from the aromatic ring.

c) Synthesis from Acetanilide and Benzoyl Chloride: A documented method for producing a high-purity reference material of **3-Acetylbenzophenone** starts with commercially available acetanilide and benzoyl chloride. The multi-step process is outlined in the diagram below.

### Synthesis Workflow for 3-Acetylbenzophenone



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Caption: Synthesis of **3-Acetylbenzophenone** from Acetanilide.

For its use as a certified reference material, high purity is essential. Purification is often achieved using preparative high-performance liquid chromatography (HPLC).

- Objective: To purify crude **3-Acetylbenzophenone** to a purity of  $\geq 99.8\%$ .
- Instrumentation: Preparative HPLC system.
- Mobile Phase: A gradient elution is typically employed, using a mixture of solvents such as acetonitrile and water.
- Procedure:
  - Dissolve the crude synthesized product in a suitable solvent.
  - Inject the solution onto the preparative HPLC column.
  - Run the gradient elution to separate the target compound from impurities.
  - Collect the fractions containing the high-purity **3-Acetylbenzophenone**.
  - Combine the pure fractions and remove the solvent under reduced pressure.
  - Verify the purity of the final product using analytical HPLC. A purity of 99.86% has been achieved using this method.

## Applications in Research and Drug Development

The primary significance of **3-Acetylbenzophenone** lies in its role within the pharmaceutical sector.

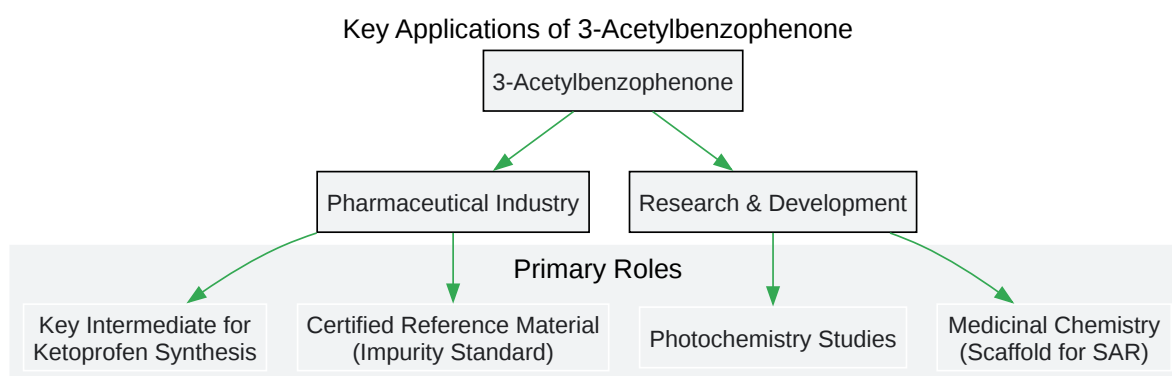
a) Intermediate for Ketoprofen Synthesis: It is a well-established key intermediate in the synthesis of Ketoprofen, a widely used NSAID for treating pain, fever, and inflammation. The synthesis involves reacting **3-acetylbenzophenone** with ethyl chloroacetate under alkaline conditions, followed by hydrolysis, decarboxylation, and oxidation.

b) Pharmaceutical Reference Standard: High-purity **3-Acetylbenzophenone** serves as a certified reference material and is listed as "Ketoprofen Impurity A" in the European

Pharmacopoeia. Reference materials are crucial for ensuring the accuracy and traceability of measurements in the quality control of medicinal products.

c) Photochemistry Research: As a photodegradation product of Ketoprofen, it is of interest in photochemistry research. The benzophenone scaffold is known to act as a photoinitiator.

d) Medicinal Chemistry: The benzophenone structure is a versatile template in medicinal chemistry. Structure-activity relationship (SAR) studies on benzophenone derivatives are conducted to develop new pharmaceutical compounds with potentially improved efficacy or novel mechanisms of action.



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Caption: Applications of **3-Acetylbenzophenone**.

## Analytical Characterization

The structural confirmation and purity assessment of **3-Acetylbenzophenone** are performed using standard spectroscopic and chromatographic techniques.

Table 2: Spectroscopic Data Summary

Technique	Key Observations and Data	Source(s)
$^1\text{H}$ NMR	- 2.61 ppm (s, 3H): Singlet corresponding to the methyl group protons. - 7.46 ppm (t) & 7.57 ppm (q): Signals for aromatic protons. - 7.76 ppm (d, $J=7.3$ Hz): Doublet for two aromatic protons.	
$^{13}\text{C}$ NMR	- 190-215 ppm: Characteristic peaks for the two carbonyl carbons.	
IR Spectroscopy	- $\sim 1700\text{ cm}^{-1}$ : Strong absorption band indicating the presence of a carbonyl (C=O) group.	
Mass Spectrometry (MS)	- $m/z$ 225 $[\text{M}+\text{H}]^+$ : Corresponds to the protonated molecular ion. - Key Fragments: $m/z$ 147, 119, 105, 91, 77.	

## Safety and Handling

Proper handling of **3-Acetylbenzophenone** is essential to ensure laboratory safety.

Table 3: GHS Hazard and Precautionary Statements

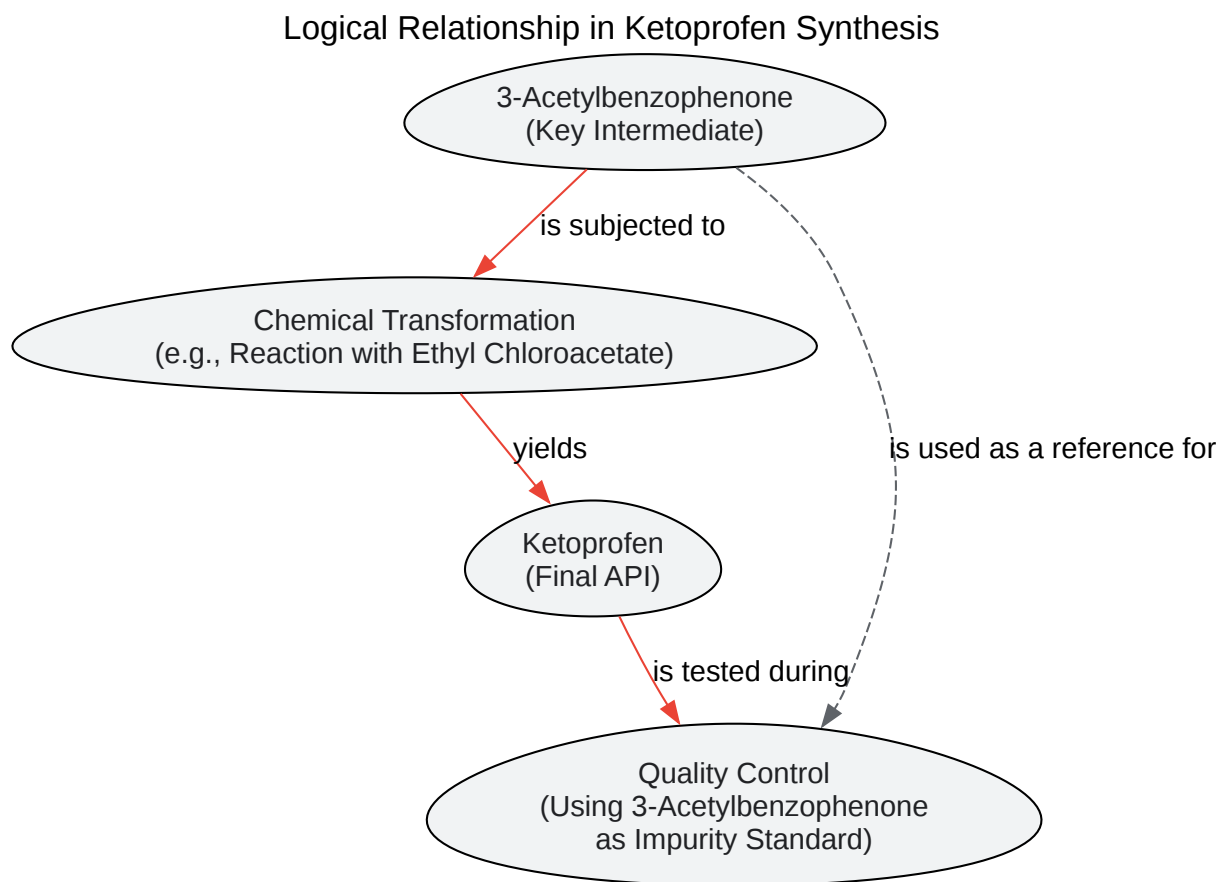
Category	Statement Code	Statement Description	Source(s)
Hazard	H301/H302	Toxic or harmful if swallowed.	
H315	Causes skin irritation.		
H317	May cause an allergic skin reaction.		
H319	Causes serious eye irritation.		
H361	Suspected of damaging fertility or the unborn child.		
H372	Causes damage to organs through prolonged or repeated exposure.		
H410/H411	Very toxic/toxic to aquatic life with long lasting effects.		
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.		
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact		

	lenses, if present and easy to do. Continue rinsing.
P405	Store locked up.
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

#### Handling Recommendations:

- Work in a well-ventilated area or under a chemical fume hood.
- Avoid contact with skin and eyes by using appropriate personal protective equipment (PPE).
- Avoid formation of dust and aerosols.
- Store in a tightly closed container in a dry, cool (2-8°C) place.





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Caption: Role of **3-Acetylbenzophenone** in Ketoprofen Production.

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## References

- 1. Cas 66067-44-5,3-ACETYLBENZOPHENONE | lookchem [lookchem.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. 3-Acetylbenzophenone | CAS#:66067-44-5 | Chemsrce [chemsrc.com]
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